

Butyl ethylcarbamate IUPAC nomenclature and synonyms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Butyl ethylcarbamate

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An In-depth Technical Guide to Butyl Ethylcarbamate

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **Butyl Ethylcarbamate**, focusing on its chemical identity, properties, and synthesis. The information is intended for professionals in research and development who require detailed technical data.

IUPAC Nomenclature and Synonyms

The formal IUPAC name for this compound is ethyl N-butylcarbamate[1]. It is also commonly referred to as ethyl butylcarbamate[1].

A variety of synonyms are used in literature and commercial listings, which include[1]:

- N-Butylurethane
- Butylurethane
- Butylcarbamic acid, ethyl ester
- Ethyl-N,N-butylcarbamate

- N-Butyl-O-ethylurethane
- NSC 454
- BUR

Physicochemical Properties

The key physicochemical properties of ethyl N-butylcarbamate are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₇ H ₁₅ NO ₂	[1]
Molecular Weight	145.20 g/mol	[1]
Appearance	Colorless to light yellow liquid	[2]
Odor	Special and spicy	[2]
Density	~0.901 g/cm ³	[2]
Melting Point	~ -28 °C	[2]
Boiling Point	~ 208-212 °C	[2]
Solubility	Soluble in alcohol, ether, and ketone solvents; almost insoluble in water.	[2]
XLogP3	1.6	[1]

Synthesis of Ethyl N-butylcarbamate

A general experimental protocol for the synthesis of ethyl N-butylcarbamate involves the reaction of ethyl formate with butylamine[2].

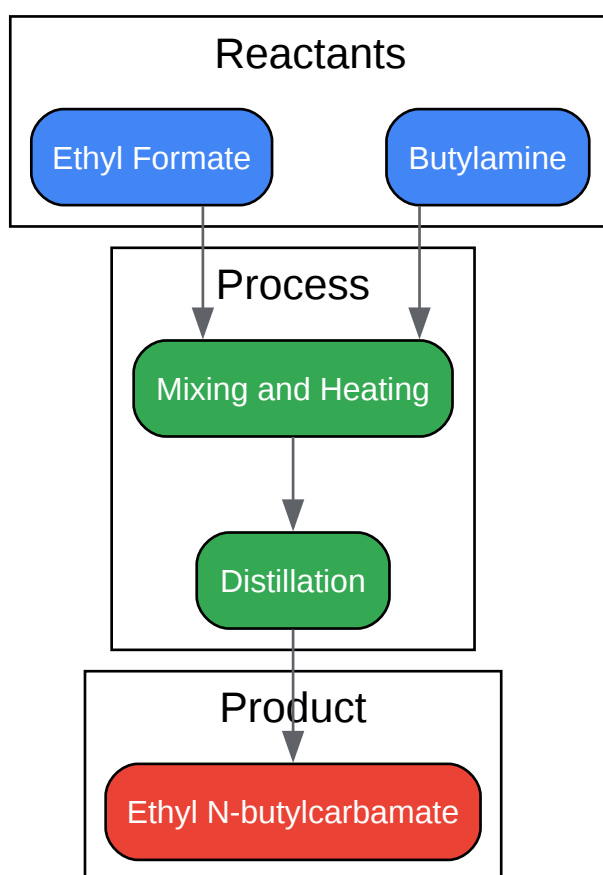
General Experimental Protocol:

- Reaction Setup: In a suitable reaction vessel, ethyl formate and butylamine are mixed.

- Heating: The reaction mixture is heated under appropriate temperature and pressure to facilitate the reaction.
- Purification: Following the reaction, the crude product is purified by distillation to yield ethyl N-butylcarbamate[2].

The following diagram illustrates the general workflow for the synthesis of ethyl N-butylcarbamate.

General Synthesis Workflow for Ethyl N-butylcarbamate



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Caption: General Synthesis Workflow for Ethyl N-butylcarbamate.

Biological Activity and Applications

Carbamates as a chemical class are known to possess a wide range of biological activities and are used in various applications, including pharmaceuticals and agrochemicals. They are recognized as important intermediates in the synthesis of biologically potent compounds such as enzyme inhibitors, anticancer agents, and antimicrobials. The specific biological activities and signaling pathways of ethyl N-butylcarbamate are not extensively documented in publicly available literature. However, it is used as an intermediate in organic synthesis and may find application as a preservative and sunscreen in some cosmetics, as well as in the preparation of certain pesticides and herbicides[2]. Short-chain fatty acids, which are structurally different but also short-chain carbon compounds, have been shown to influence skeletal muscle homeostasis, but this is a broad area of research and not directly applicable to the carbamate structure without further investigation.

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References

- 1. Carbamic acid, N-butyl-, ethyl ester | C₇H₁₅NO₂ | CID 11577 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chembk.com [chembk.com]
- To cite this document: BenchChem. [Butyl ethylcarbamate IUPAC nomenclature and synonyms]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15212386#butyl-ethylcarbamate-iupac-nomenclature-and-synonyms]

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